

Hazard Identification and Classification for 2-Bromoacetamide

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Bromoacetamide

CAS No.: 683-57-8

Cat. No.: S662042

[Get Quote](#)

2-Bromoacetamide is a hazardous chemical that requires strict safety controls. The signal word "Danger" on its label indicates the most severe level of hazard [1].

The table below summarizes its primary hazard classifications and the corresponding H-statements:

Hazard Statement Code	Full Statement Text	Hazard Category & Meaning
H301	Toxic if swallowed [2] [3]	Acute Toxicity, Oral (Category 3) [1]
H314	Causes severe skin burns and eye damage [2] [3]	Skin Corrosion/Irritation (Category 1B); Serious Eye Damage (Category 1) [1]

Frequently Asked Questions for Laboratory Handling

Q1: What are the most critical hazards I need to be aware of when handling 2-bromoacetamide?

The two most immediate hazards are:

- **Acute Oral Toxicity (H301):** The substance is toxic if swallowed. Even small amounts can be harmful.
- **Skin Corrosion and Serious Eye Damage (H314):** It causes severe skin burns and eye damage upon contact. The "1B" sub-category for skin corrosion indicates it has a potential to be corrosive to skin [1].

Q2: What personal protective equipment (PPE) is required?

The supplier recommends the following PPE to minimize exposure [1]:

- **Eye and Face Protection:** Eyeshields and faceshields.
- **Hand Protection:** Protective gloves.
- **Respiratory Protection:** Type P3 (EN 143) respirator cartridges to protect against toxic solid and liquid particles.

Q3: What should I do in case of skin contact or accidental ingestion?

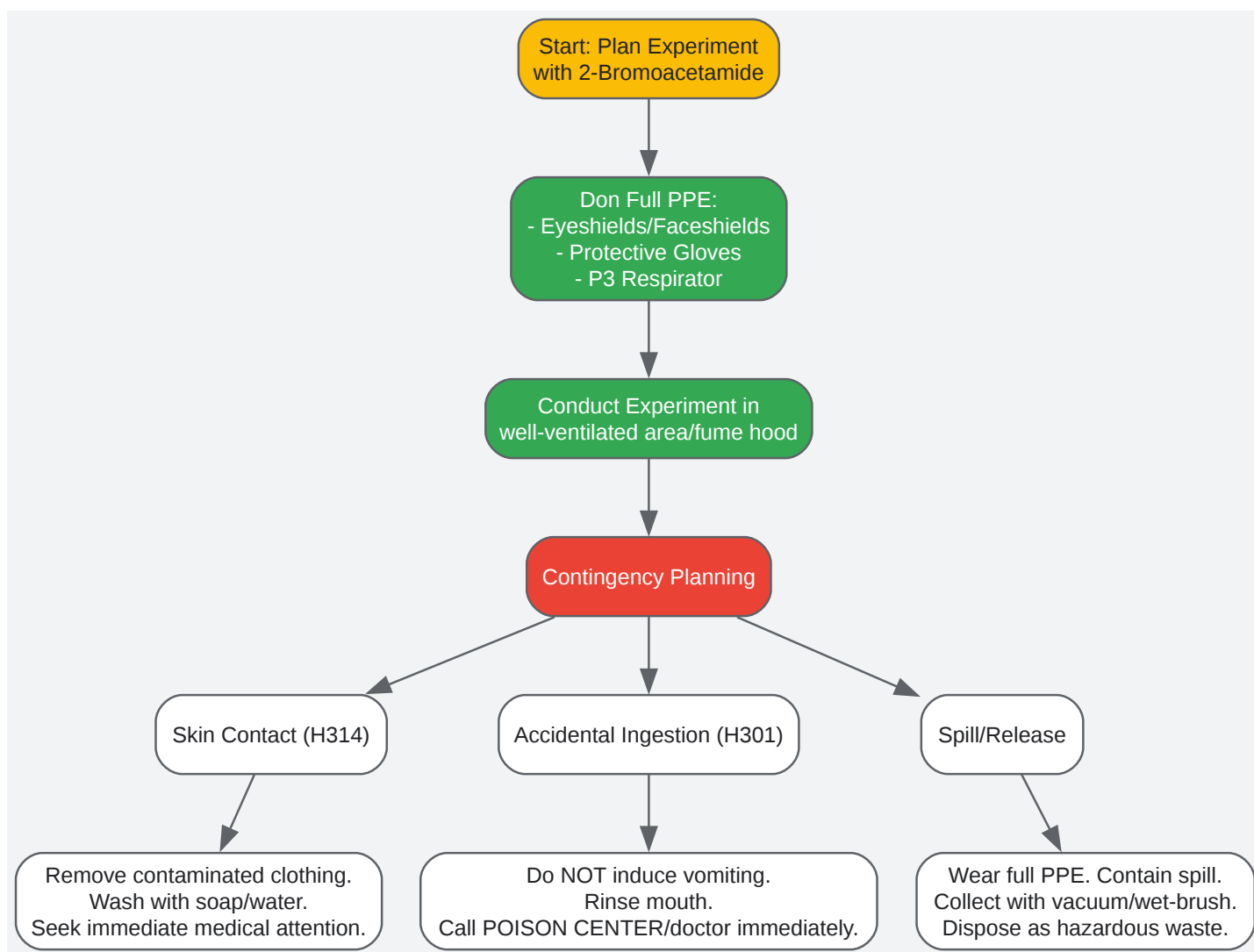
- **If swallowed (H301):** Do NOT induce vomiting. Immediately call a poison center or doctor. Rinse mouth with water [4].
- **In contact with skin (H314):** Immediately take off all contaminated clothing. Wash the affected skin with soap and plenty of water. Take the victim to a hospital immediately and consult a physician [5].

Q4: How should I store this chemical?

2-Bromoacetamide is classified under **Storage Class Code 6.1A** for combustible, very toxic hazardous materials [1]. Store in a cool, well-ventilated place, keeping the container tightly closed.

Experimental Safety and Handling Workflow

The following diagram outlines the key decision points and procedures for safely handling **2-bromoacetamide** in a laboratory setting, based on the identified hazards.



[Click to download full resolution via product page](#)

Research Context and Additional Safety Notes

- **Toxicological Research:** Recent scientific studies indicate that **2-bromoacetamide** exposure can impair oocyte (egg cell) maturation in mice and humans, primarily by disrupting the cytoskeleton [6]. This finding underscores the substance's potential reproductive toxicity and the importance of strict exposure control beyond the standard H-statements.
- **Related Compound (for reference):** The safety data sheet for a related compound, Methyl bromoacetate, also carries the H301 and H314 statements. It lists an **oral LD₅₀ in rats of 70 mg/kg**, providing a quantitative measure of its high oral toxicity [5]. While this exact value is for a different compound, it highlights the serious toxicity shared by this class of chemicals.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 2-Bromoacetamide 98 683-57-8 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
2. Full collection of Hazard statements. In force from 17 October 2020 [[msds-europe.com](https://www.msds-europe.com)]
3. The MSDS HyperGlossary: Hazard Statements [[ilpi.com](https://www.ilpi.com)]
4. Boron trichloride - Safety Data Sheet [[chemicalbook.com](https://www.chemicalbook.com)]
5. METHYL BROMOACETATE-2,2-D2 - Safety Data Sheet [[chemicalbook.com](https://www.chemicalbook.com)]
6. 2-bromoacetamide exposure impairs oocyte maturation in ... [[sciencedirect.com](https://www.sciencedirect.com)]

To cite this document: Smolecule. [Hazard Identification and Classification for 2-Bromoacetamide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b662042#2-bromoacetamide-h301-h314-safety-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com